

Methionylglutamine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Methionylglutamine

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An In-depth Whitepaper on the Synthesis, Properties, and Potential Biological Significance of a Key Dipeptide

Abstract

Methionylglutamine (Met-Gln) is a dipeptide composed of the essential amino-acid methionine and the conditionally essential amino acid glutamine. While research directly focused on this specific dipeptide is limited, its constituent amino acids play critical roles in a myriad of physiological processes, from protein synthesis and metabolism to cellular signaling and antioxidant defense. This technical guide provides a comprehensive overview of **Methionylglutamine**, including its chemical properties, probable synthesis and purification methodologies, and potential biological functions inferred from studies on related dipeptides. This document is intended to serve as a foundational resource for researchers, scientists, and drug development professionals interested in the potential applications of **Methionylglutamine** in various fields of study.

Discovery and History of Peptides

The journey into the world of peptides began in the early 20th century, with Emil Fischer's pioneering work that led to the first synthesis of a dipeptide, glycylglycine, in 1901.^[1] Fischer also introduced the term "peptide" in 1902 to describe these chains of amino acids.^{[1][2][3]} A significant milestone was the synthesis of the biologically active peptide hormone oxytocin by

Vincent du Vigneaud in 1953, a discovery that underscored the physiological importance of these molecules.^{[1][2][4]} The development of solid-phase peptide synthesis (SPPS) by Robert Bruce Merrifield in the 1960s revolutionized the field, enabling the efficient synthesis of longer and more complex peptides.^{[2][5]}

The discovery of numerous biologically active peptides over the subsequent decades has been instrumental in advancing our understanding of physiology and medicine.^[1] These discoveries have paved the way for the development of peptide-based therapeutics for a wide range of diseases. While the specific discovery of **Methionylglutamine** is not well-documented in historical records, its existence as a dipeptide is a logical consequence of the fundamental principles of peptide chemistry established by these early pioneers.

Chemical and Physical Properties

Methionylglutamine is a dipeptide with the molecular formula C₁₀H₁₉N₃O₄S.^[6] Its structure consists of a methionine residue linked to a glutamine residue via a peptide bond.

Data Presentation: Physicochemical Properties of Methionylglutamine

Property	Value	Source
Molecular Weight	277.34 g/mol	^[6]
Molecular Formula	C ₁₀ H ₁₉ N ₃ O ₄ S	^[6]
IUPAC Name	5-amino-2-[(2-amino-4-methylsulfanylbutanoyl)amino]-5-oxopentanoic acid	^[6]
Canonical SMILES	<chem>CSCCCC(C(=O)NC(CCC(=O)N)C(=O)O)N</chem>	^[6]
InChI Key	MUMXFARPYQTTSL-UHFFFAOYSA-N	^[6]
Physical Description	Solid	^[6]
logP (extrapolated)	-3.89	^[6]

Experimental Protocols

While specific experimental protocols for **Methionylglutamine** are not readily available, standard methodologies for the synthesis, purification, and characterization of dipeptides are well-established and can be readily adapted.

Synthesis of Methionylglutamine

3.1.1. Chemical Synthesis (Solution-Phase)

A common method for dipeptide synthesis in solution involves the use of protecting groups to prevent unwanted side reactions.^{[5][7]}

- Protocol:
 - Protection: Protect the amino group of methionine (e.g., with a Boc group) and the carboxylic acid group of glutamine (e.g., as a methyl ester).
 - Activation: Activate the carboxyl group of the protected methionine using a coupling reagent such as dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).^[7]
 - Coupling: React the activated methionine with the protected glutamine to form the protected dipeptide.
 - Deprotection: Remove the protecting groups to yield **Methionylglutamine**.

3.1.2. Enzymatic Synthesis

Enzymatic synthesis offers a milder and more specific alternative to chemical synthesis.^{[8][9]}

- Protocol:
 - Enzyme Selection: Utilize a ligase or a protease under conditions that favor synthesis over hydrolysis.
 - Reaction Setup: Incubate methionine and glutamine with the selected enzyme in a suitable buffer system.

- Product Isolation: Purify the resulting **Methionylglutamine** from the reaction mixture.

Purification

High-Performance Liquid Chromatography (HPLC) is the standard method for purifying peptides.^{[10][11][12][13][14]}

- Protocol:
 - Column Selection: Use a reversed-phase C18 column.
 - Mobile Phase: Employ a gradient of water and acetonitrile, both containing 0.1% trifluoroacetic acid (TFA).
 - Detection: Monitor the elution of the peptide using UV detection at 210-280 nm.
 - Fraction Collection: Collect the fractions containing the purified **Methionylglutamine**.
 - Lyophilization: Remove the solvent by lyophilization to obtain the pure dipeptide as a solid.

Characterization

- Mass Spectrometry (MS): To confirm the molecular weight of the synthesized **Methionylglutamine**.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the structure and confirm the connectivity of the atoms.

Potential Biological Functions and Signaling Pathways

The biological roles of **Methionylglutamine** have not been extensively studied. However, based on the functions of its constituent amino acids and related dipeptides, several potential activities can be inferred.

Cellular Uptake and Metabolism

Dipeptides are taken up by cells via specific transporters, such as the PepT1 and PepT2 transporters, or through simple diffusion.^{[15][16][17]} Once inside the cell, they can be hydrolyzed into their constituent amino acids or utilized directly.^{[15][16][18]} Studies on glutamine-containing dipeptides have shown that they can be more stable in solution than free glutamine, making them a more efficient way to deliver glutamine to cells in culture and in clinical nutrition.^{[19][20][21]}

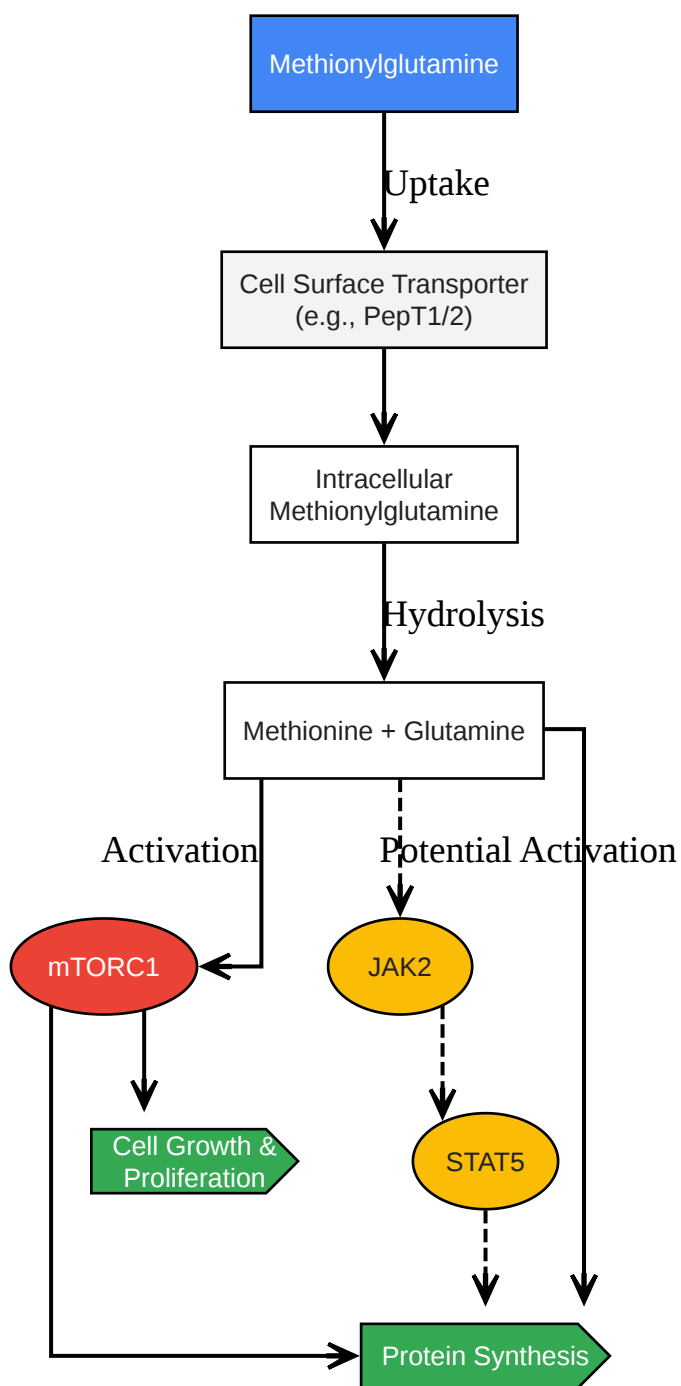
Role in Protein Synthesis and Cell Growth

Both methionine and glutamine are crucial for protein synthesis. Methionine is the initiating amino acid in protein translation, while glutamine is the most abundant free amino acid in the body and a key nitrogen donor.^[22] Studies on methionyl-methionine dipeptide have shown that it can be more effective than free methionine in promoting milk protein synthesis in bovine mammary epithelial cells.^{[23][24][25][26]} Glutamine-containing dipeptides have also been shown to support the growth of various mammalian cell lines.^{[20][21]}

Potential Signaling Pathways

While no signaling pathways have been directly attributed to **Methionylglutamine**, research on related dipeptides provides some clues. A study on methionyl-methionine dipeptide indicated its involvement in the JAK2-STAT5 and mTOR signaling pathways, both of which are central regulators of cell growth, proliferation, and protein synthesis.^[23]

Diagram of Potential **Methionylglutamine**-Influenced Signaling Pathway:



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Caption: Potential signaling pathways influenced by **Methionylglutamine**.

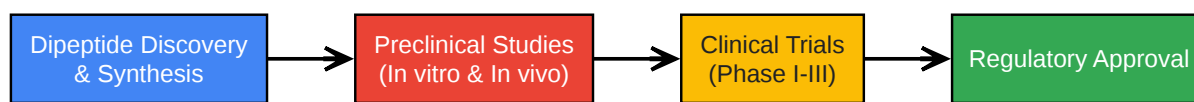
Antioxidant Activity

Methionine is known to have antioxidant properties due to its sulfur-containing side chain.[27] Studies on methionine-containing dipeptides have suggested that their antioxidant capacity can be influenced by the position of the methionine residue within the dipeptide.[28] Therefore, **Methionylglutamine** may possess antioxidant activities, protecting cells from oxidative stress.

Role in Drug Development

The unique properties of dipeptides make them attractive candidates for drug development.[29] They can be designed to have improved stability, solubility, and bioavailability compared to their parent amino acids.[19][20][21] Glutamine-containing dipeptides are already used in clinical nutrition to provide a stable source of glutamine.[19][30][31][32] Given the crucial roles of both methionine and glutamine in cellular health, **Methionylglutamine** could be explored as a therapeutic agent or as a component of drug delivery systems.

Diagram of Dipeptide-Based Drug Development Workflow:



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Caption: A simplified workflow for dipeptide-based drug development.

Conclusion

Methionylglutamine is a dipeptide with the potential for significant biological activity, stemming from the well-established roles of its constituent amino acids, methionine and glutamine. While direct research on this specific dipeptide is currently limited, this technical guide provides a solid foundation for future investigations. By leveraging established protocols for dipeptide synthesis, purification, and characterization, and by drawing parallels with the known functions of related dipeptides, researchers can begin to unravel the specific biological functions and therapeutic potential of **Methionylglutamine**. Further studies are warranted to explore its role in cellular signaling, its efficacy in various disease models, and its potential applications in drug development and clinical nutrition.

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